

An In-depth Technical Guide to 1-Bromopentadecane-d3: Properties and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromopentadecane-d3

Cat. No.: B12400270

[Get Quote](#)

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **1-Bromopentadecane-d3**, with a particular focus on its role as an internal standard in analytical chemistry. This document is intended for researchers, scientists, and professionals in drug development and related fields.

Introduction

1-Bromopentadecane-d3 is a deuterated form of the long-chain alkyl halide, 1-bromopentadecane. The incorporation of three deuterium atoms at the terminal methyl group (position 15) makes it a valuable tool in analytical methodologies, particularly in mass spectrometry-based quantification. Its chemical behavior is nearly identical to its non-deuterated counterpart, but its increased mass allows for clear differentiation in mass spectra. This property is crucial for its primary application as an internal standard, where it helps to correct for variations in sample preparation and instrument response, thereby improving the accuracy and precision of quantitative analyses.

Chemical and Physical Properties

While specific experimental data for **1-Bromopentadecane-d3** is not widely published, its physical properties are expected to be very similar to those of the non-deuterated 1-bromopentadecane. The addition of three neutrons results in a slight increase in molecular

weight but has a negligible effect on intermolecular forces and, consequently, on bulk physical properties such as boiling point, melting point, and density.

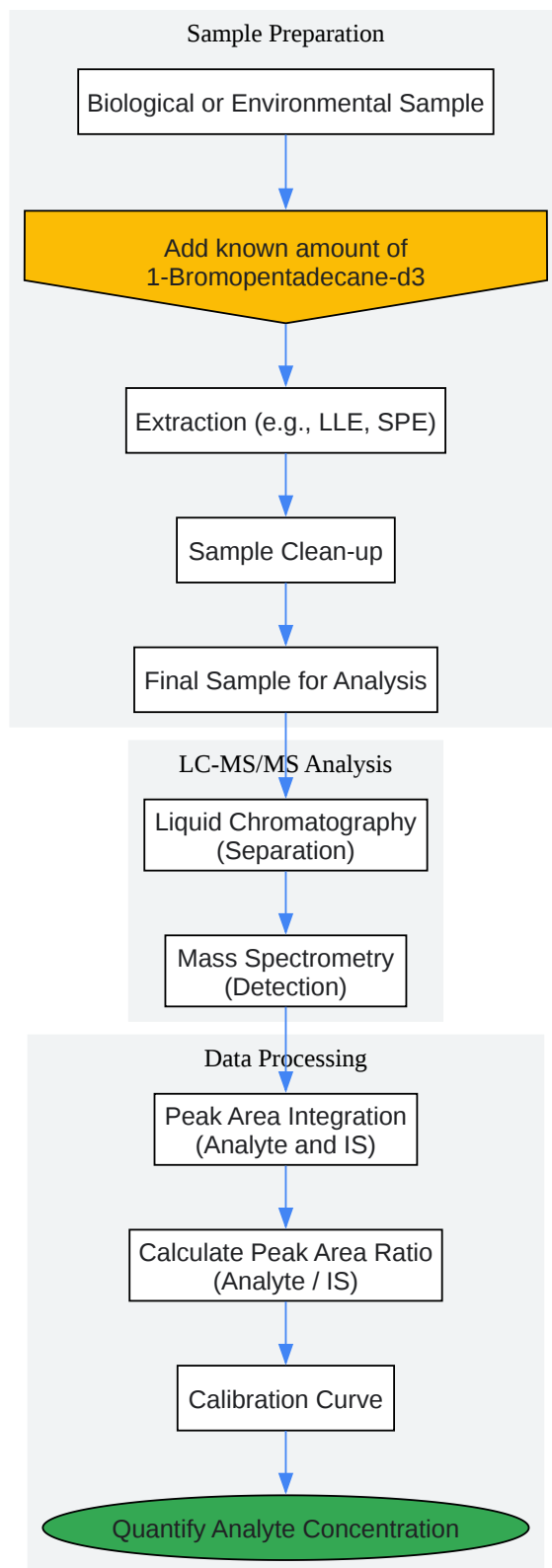
Table 1: Physicochemical Properties of 1-Bromopentadecane and its Deuterated Analog

| Property | 1-Bromopentadecane | 1-Bromopentadecane-15,15,15-d3 | Reference |
|---------------------------------------|--|---|-----------|
| CAS Number | 629-72-1 | 1219805-83-0 | [1] |
| Molecular Formula | C ₁₅ H ₃₁ Br | C ₁₅ H ₂₈ D ₃ Br | [2] |
| Molecular Weight | 291.31 g/mol | 294.33 g/mol | [2] |
| Appearance | Clear to slightly yellow liquid after melting | Expected to be similar | [3] |
| Melting Point | 17-19 °C | Expected to be similar | |
| Boiling Point | 159-160 °C at 5 mmHg | Expected to be similar | |
| Density | 1.005 g/mL at 25 °C | Expected to be slightly higher | |
| Solubility | Insoluble in water; soluble in organic solvents like ethanol and acetone.[3] | Expected to be similar | |
| Refractive Index (n _{20/D}) | 1.461 | Expected to be similar | |

Synthesis

A plausible synthetic route for 1-Bromopentadecane-15,15,15-d3 would involve the bromination of a terminally deuterated pentadecanol. The deuterated alcohol can be prepared from a commercially available deuterated starting material, such as deuterated methyl magnesium iodide, followed by chain extension reactions.

Below is a conceptual workflow for the synthesis:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Bromopentadecane | C₁₅H₃₁Br | CID 12394 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cromlab-instruments.es [cromlab-instruments.es]
- 3. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Bromopentadecane-d₃: Properties and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12400270#1-bromopentadecane-d3-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com